

Preclinical Studies of Budiodarone in Animal Models: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BUDIODARONE

Cat. No.: B1666113

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Budiodarone (also known as ATI-2042) is an investigational antiarrhythmic drug developed as a chemical analog of amiodarone for the management of atrial fibrillation (AF).[1] Amiodarone is highly effective but is associated with a significant side-effect profile, including toxicity to the thyroid, lungs, and liver, largely due to its long half-life and tissue accumulation.[1]

Budiodarone was designed to retain the electrophysiological properties of amiodarone while possessing a more favorable pharmacokinetic profile, aiming for a safer therapeutic option.[1][2] This document provides a detailed overview of the core preclinical research on **Budiodarone** in animal models.

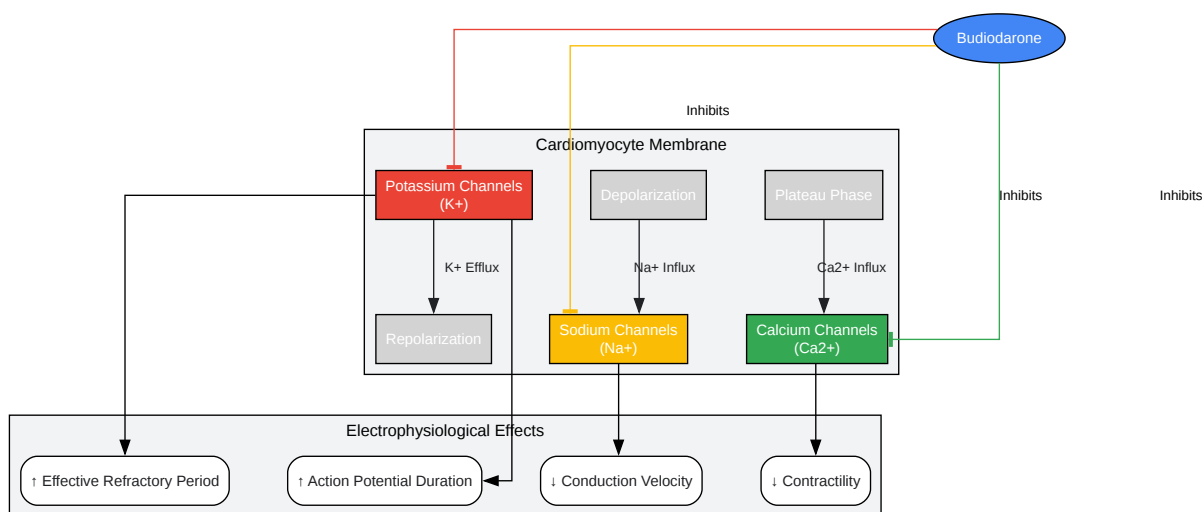
Mechanism of Action

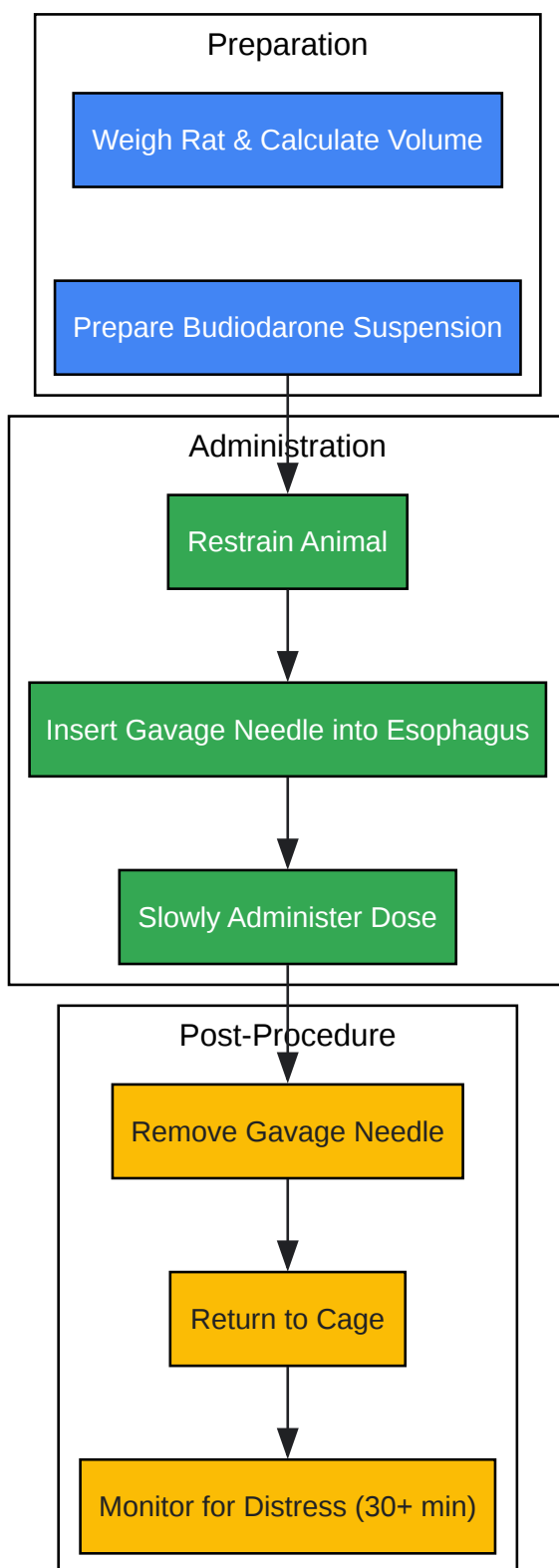
Budiodarone is a multi-channel blocker, sharing the mixed ion channel electrophysiological properties of amiodarone.[1] Its primary mechanism involves the inhibition of multiple ion channels crucial to the cardiac action potential.[1]

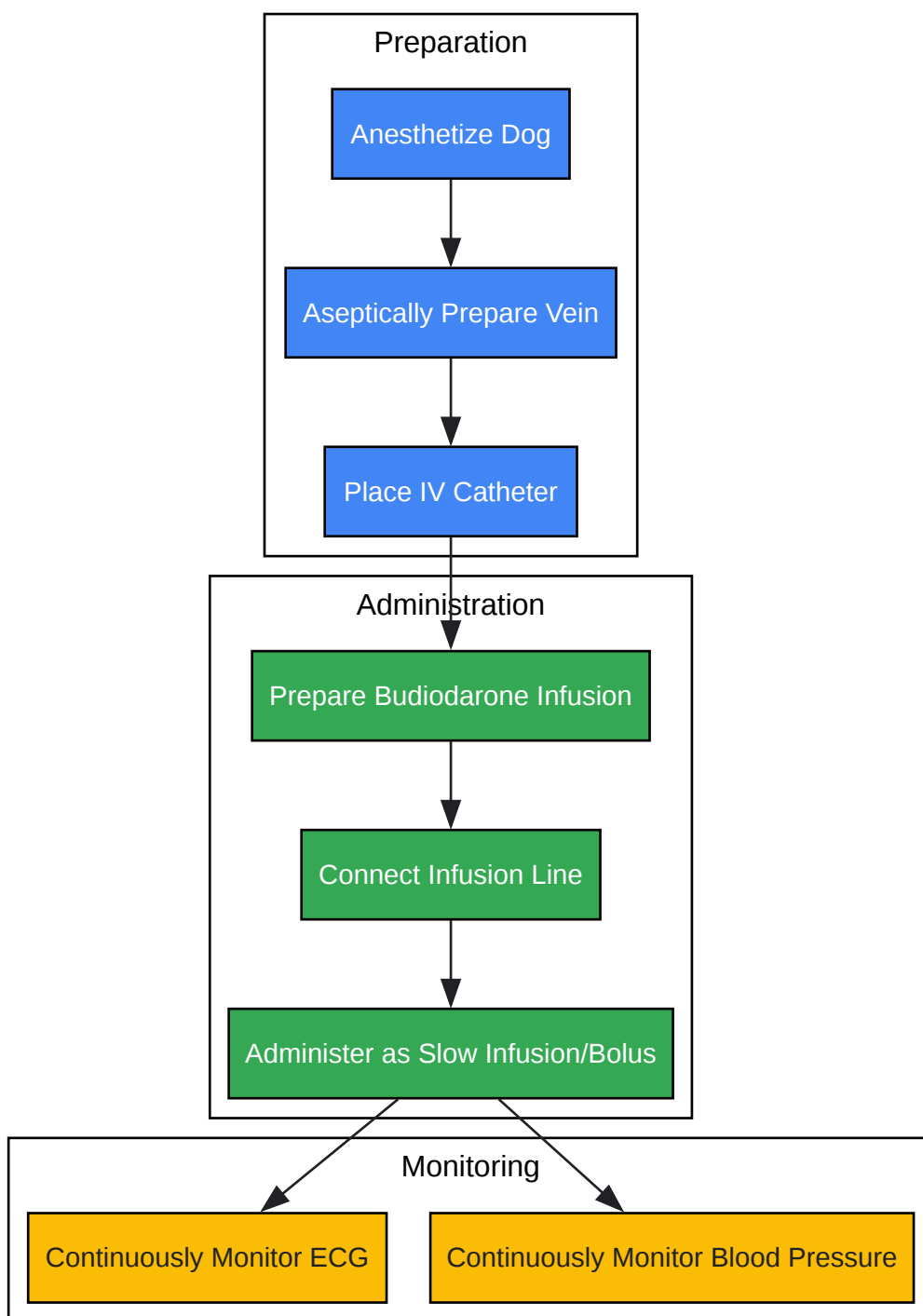
- **Potassium Channel Inhibition:** By blocking potassium channels, **Budiodarone** reduces the efflux of K⁺ ions during the repolarization phase, prolonging the action potential duration (APD) and increasing the effective refractory period (ERP).[1][2]

- Sodium Channel Inhibition: The drug blocks sodium channels, decreasing the influx of Na^+ and slowing the rate of depolarization.[\[1\]](#)[\[2\]](#)
- Calcium Channel Inhibition: **Budiodarone** also inhibits L-type calcium channels, leading to a reduced influx of Ca^{2+} .[\[1\]](#)[\[2\]](#)[\[3\]](#) This can decrease the force of cardiac contraction and slow conduction through the atrioventricular (AV) node.[\[1\]](#)

The major metabolite of **Budiodarone**, ATI-2000, is considered electrophysiologically inactive.
[\[1\]](#)[\[4\]](#)







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. benchchem.com [benchchem.com]
- 2. Budiodarone - Wikipedia [en.wikipedia.org]
- 3. benchchem.com [benchchem.com]
- 4. A preliminary assessment of the effects of ATI-2042 in subjects with paroxysmal atrial fibrillation using implanted pacemaker methodology - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Preclinical Studies of Budiodarone in Animal Models: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666113#preclinical-studies-of-budiodarone-in-animal-models]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com